

An In-depth Technical Guide to 2-Ethyl-5-isopropylpyrazine

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Compound of Interest

Compound Name: 2-Ethyl-5-isopropylpyrazine

Cat. No.: B15246456

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CAS Number: 38028-76-1

This technical guide provides a comprehensive overview of **2-Ethyl-5-isopropylpyrazine**, a heterocyclic aromatic compound. The information is tailored for researchers, scientists, and drug development professionals, with a focus on its chemical properties, synthesis, potential applications, and safety considerations. Due to the limited availability of data for this specific pyrazine derivative, this guide also incorporates information on related alkylpyrazines to provide a broader context for its potential characteristics and biological activities.

Chemical and Physical Properties

2-Ethyl-5-isopropylpyrazine belongs to the class of alkylpyrazines, which are known for their characteristic aromas and are found in various raw and roasted foods.^[1] The physicochemical properties of **2-Ethyl-5-isopropylpyrazine** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Formula	C9H14N2	[2]
Molecular Weight	150.22 g/mol	[2]
Boiling Point (estimated)	209.66 °C at 760 mmHg	[2]
Vapor Pressure (estimated)	0.29 mmHg at 25 °C	[2]
Flash Point (estimated)	80.5 °C (177.0 °F)	[2]
logP (o/w) (estimated)	2.135	[2]
Water Solubility (estimated)	630.9 mg/L at 25 °C	[2]

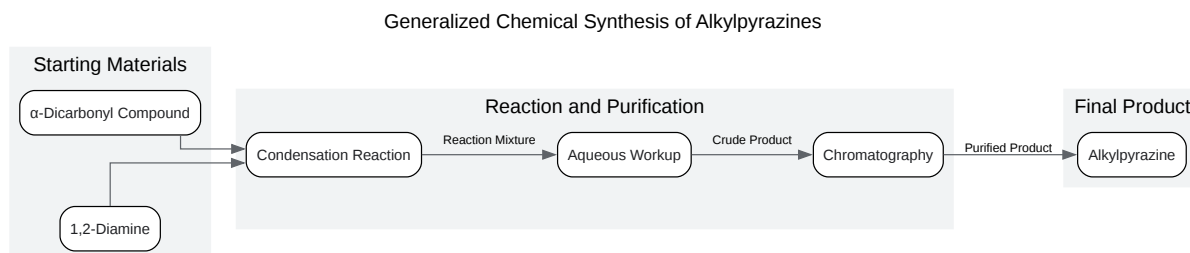
Synthesis of Alkylpyrazines

The synthesis of alkylpyrazines can be achieved through various chemical and biotechnological methods.[3] Chemical synthesis often involves the condensation of α -dicarbonyl compounds with 1,2-diamines, while biotechnological routes utilize microorganisms that produce these compounds naturally.[3][4]

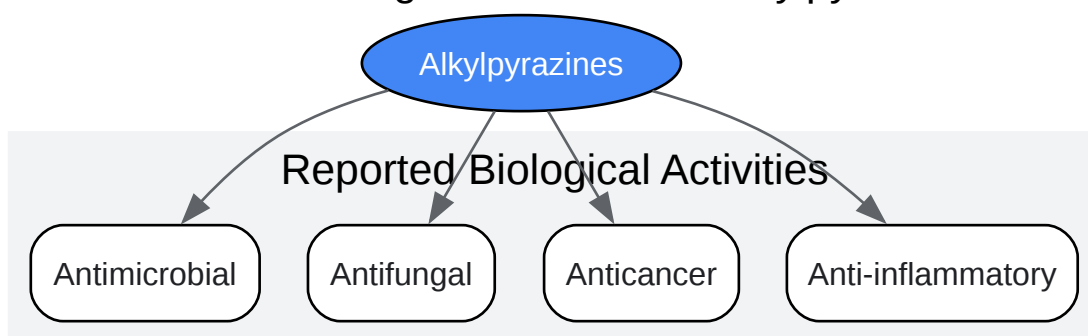
A general approach to synthesizing substituted pyrazines is the Maillard reaction, which involves the reaction of amino acids with reducing sugars at elevated temperatures.[5] For a more targeted chemical synthesis, a common method is the reaction of an α -dicarbonyl compound with a diamine.

While a specific, detailed experimental protocol for the synthesis of **2-Ethyl-5-isopropylpyrazine** is not readily available in the peer-reviewed literature, a general synthetic strategy can be inferred from the synthesis of structurally similar pyrazines. For instance, the synthesis of 2-ethyl-3,6-dimethylpyrazine has been reported via a Minisci reaction, starting from 2,5-dimethylpyrazine.[6] This suggests that a similar radical substitution reaction could potentially be employed for the synthesis of **2-Ethyl-5-isopropylpyrazine**.

Below is a generalized workflow for the chemical synthesis of alkylpyrazines.



Potential Biological Activities of Alkylpyrazines



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